

Application Note: Investigating Cellular Membrane Interactions with Trehalose Dodecanoate (Trehalose C12)

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Compound of Interest

Compound Name: Trehalose C12

Cat. No.: B15136843

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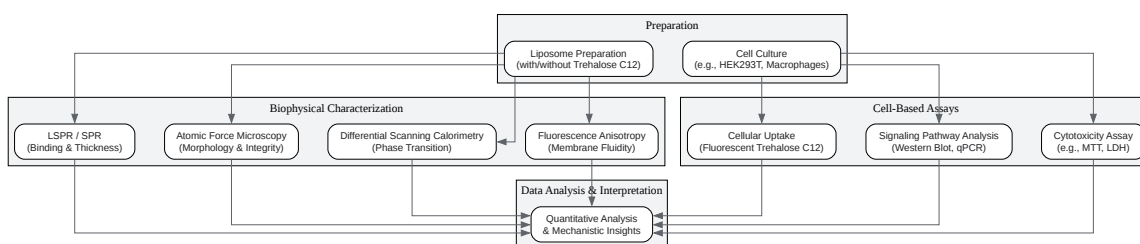
Audience: Researchers, scientists, and drug development professionals.

Introduction Trehalose, a naturally occurring disaccharide, is renowned for its bioprotective properties, enabling organisms to withstand extreme environmental stress such as desiccation and freezing.[1] When chemically modified with lipid moieties, such as a 12-carbon dodecanoyl chain to form Trehalose Dodecanoate (**Trehalose C12**), it becomes an amphiphilic glycolipid with unique interfacial properties. These trehalose lipids have garnered significant interest for their potential in drug delivery, cryopreservation, and as selective anticancer agents.[2][3] Understanding the interaction of **Trehalose C12** with cellular membranes is crucial for harnessing its full potential.

The primary mechanism of action involves its direct interaction with the lipid bilayer. Hypotheses include the replacement of water molecules at the membrane surface, modulation of membrane fluidity, alteration of lipid packing and phase transition, and specific interactions with membrane components that can trigger downstream cellular signaling.[1][4] This document provides detailed protocols for key experiments to elucidate these interactions and summarizes quantitative data from studies on analogous trehalose lipids.

Experimental Workflows and Protocols

A multi-faceted approach is required to fully characterize the interaction between **Trehalose C12** and cellular membranes, from biophysical studies on model lipid bilayers to cell-based functional assays.



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Caption: General experimental workflow for investigating **Trehalose C12**-membrane interactions.

Protocol 1: Liposome Preparation and Characterization

This protocol describes the preparation of Large Unilamellar Vesicles (LUVs) as a model membrane system.

Materials:

- Phospholipids (e.g., DOPC, DPPC, POPC) and cholesterol in chloroform.
- **Trehalose C12**.
- Hydration buffer (e.g., 20 mM HEPES, 150 mM NaCl, pH 7.4).
- Mini-extruder and polycarbonate membranes (100 nm pore size).
- Rotary evaporator.
- Dynamic Light Scattering (DLS) instrument.

Methodology:

- Lipid Film Hydration:
 - In a round-bottom flask, mix the desired lipids (e.g., DOPC:Cholesterol 4:1 molar ratio) in chloroform.
 - For test samples, add **Trehalose C12** at various molar percentages.
 - Evaporate the chloroform under a gentle stream of nitrogen gas to form a thin lipid film.
 - Place the flask under high vacuum for at least 2 hours to remove residual solvent.
- Vesicle Formation:
 - Hydrate the lipid film with the hydration buffer (pre-warmed above the lipid phase transition temperature if using high-T_m lipids like DPPC). The final lipid concentration should be around 5-10 mg/mL.
 - Vortex the suspension vigorously to form multilamellar vesicles (MLVs).
- Extrusion:
 - Assemble the mini-extruder with a 100 nm polycarbonate membrane.

- Equilibrate the extruder to the desired temperature.
- Pass the MLV suspension through the extruder 11-21 times to form LUVs.
- Characterization:
 - Determine the size distribution and polydispersity index (PDI) of the LUVs using DLS. A PDI < 0.2 is desirable.
 - Quantify the phospholipid concentration using a phosphate assay like the Stewart assay.

Protocol 2: Localized Surface Plasmon Resonance (LSPR) Spectroscopy

LSPR is used to quantitatively measure the binding of **Trehalose C12** to a supported lipid bilayer (SLB) and its effect on membrane thickness.

Materials:

- LSPR instrument and sensor chips.
- LUVs (prepared as in Protocol 1).
- Running buffer (same as hydration buffer).
- Vesicle fusion buffer (Running buffer with 2-5 mM CaCl₂).

Methodology:

- Baseline Establishment: Flow running buffer over the LSPR sensor surface to establish a stable baseline.
- SLB Formation:
 - Inject the prepared LUVs (0.5 mg/mL in running buffer) over the sensor surface. The vesicles will rupture and form a supported lipid bilayer, causing a significant shift in the LSPR peak.

- Rinse with running buffer until the signal stabilizes. This shift ($\Delta\lambda_1$) corresponds to the membrane formation.
- **Trehalose C12** Interaction:
 - Inject solutions of **Trehalose C12** at various concentrations over the SLB.
 - Monitor the LSPR peak shift ($\Delta\lambda_2$) in real-time to study binding kinetics (association and dissociation).
- Data Analysis:
 - The magnitude of the peak shift upon binding relates to the amount of bound material.
 - Changes in membrane thickness can be calculated from the LSPR response, as trehalose interaction can alter the bilayer structure.

Protocol 3: Cellular Uptake and Lysosomal Stress Analysis

This protocol investigates if **Trehalose C12** is internalized by cells and its effect on lysosomes, a known target for unmodified trehalose.

Materials:

- Mammalian cells (e.g., HEK293T or primary macrophages).
- Fluorescently-labeled **Trehalose C12** or LysoTracker dye.
- Cell culture medium and reagents.
- Confocal microscope.
- Lysosome isolation kit.
- Western blot reagents and antibodies (for TFEB, LC3, p62).

Methodology:

- Cell Treatment:
 - Plate cells and allow them to adhere overnight.
 - Treat cells with various concentrations of **Trehalose C12** for different time points (e.g., 1, 6, 24 hours).
- Uptake Visualization (Confocal Microscopy):
 - If using fluorescent **Trehalose C12**, treat cells, then wash, fix, and image to observe localization.
 - To assess lysosomal health, co-stain with LysoTracker Red. A change in LysoTracker accumulation can indicate altered lysosomal pH.
- Lysosomal Accumulation:
 - Treat cells with unlabeled **Trehalose C12**.
 - Isolate crude lysosomal fractions from cell lysates using a commercial kit.
 - Quantify the amount of **Trehalose C12** in the lysosomal fraction using an appropriate method (e.g., HPLC-MS).
- Signaling Pathway Activation (Western Blot):
 - Lyse the treated cells and perform Western blotting to analyze the activation of TFEB (nuclear translocation), a key regulator of lysosomal biogenesis, and other autophagy markers like LC3-II and SQSTM1/p62.

Quantitative Data Summary

The following tables summarize quantitative findings from studies on trehalose and its lipid derivatives interacting with model membranes. This data provides a benchmark for expected results when studying **Trehalose C12**.

Table 1: Effect of Trehalose on Physical Properties of Lipid Bilayers

Parameter	Lipid System	Trehalose Concentration	Observed Effect	Reference
Membrane Thickness	DPPC-POPC-Cholesterol	50 - 100 mM	Decrease of up to 1.5 nm	
Dipole Potential	DMPC Monolayer	0.1 M	Decrease from 480 mV to 425 mV	
Water Activity	DMPC	>0.02 M	60% decrease in water activity near lipid	
Water Replacement	DMPC	0.025 M	3 trehalose molecules replace 11 water molecules per lipid	
Membrane Fluidity	DMPG	Not specified	Increased acyl chain fluidity	
Phase Transition (T _m)	Dry POPC	20% (w/w)	T _m decreased by ~15 K	

Table 2: Hydrogen Bonding Interactions from Molecular Dynamics Simulations

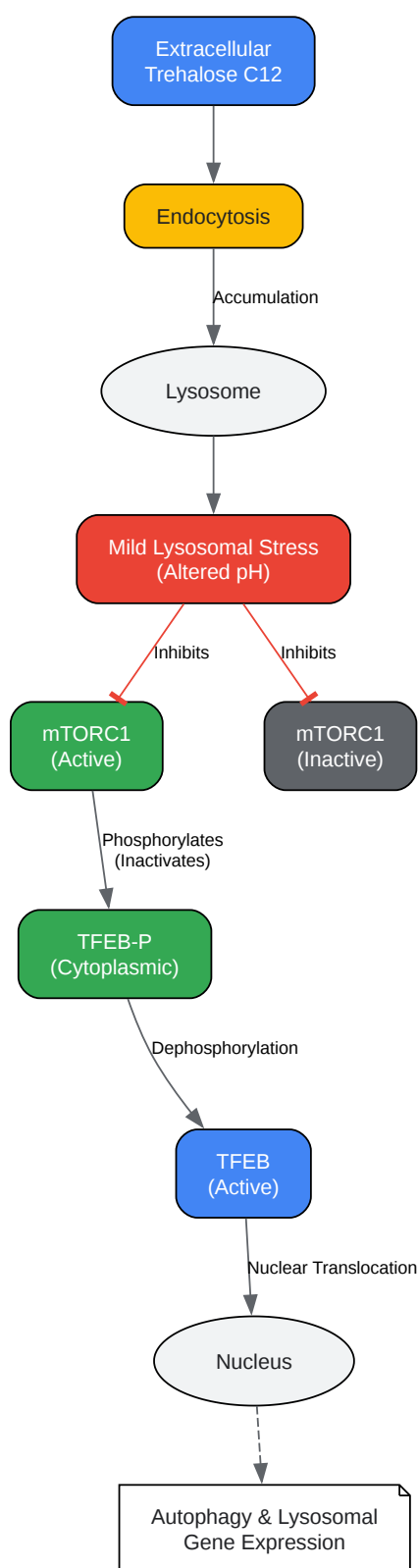
System	Condition	Interaction Measured	Finding	Reference
DPPC Bilayer	High Temperature (475 K)	Trehalose-DPPC H-bonds	Significant increase in H-bonds, stabilizing the membrane	
DPPC Bilayer	Mechanical Stress	Trehalose-DPPC H-bonds	Number of H-bonds increases with stress, replacing water	
DMPC Monolayer	Dehydration Simulation	Trehalose-Phosphate H-bonds	Five H-bonds formed between one trehalose and three lipid phosphate groups	

Signaling Pathways Modulated by Trehalose

Beyond direct biophysical effects, trehalose and its derivatives can modulate key intracellular signaling pathways upon cellular entry.

Trehalose-Induced TFEB Activation Pathway

Cellular uptake of trehalose, primarily through endocytic pathways, leads to its accumulation in lysosomes. This disrupts the lysosomal environment, causing a mild increase in pH. This low-grade lysosomal stress is sufficient to inhibit the mTORC1 complex, which normally resides on the lysosomal surface and phosphorylates (inactivates) TFEB. With mTORC1 inhibited, TFEB is dephosphorylated and translocates to the nucleus, where it activates the transcription of genes involved in autophagy and lysosome biogenesis.



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Caption: Trehalose induces TFEB activation via mild lysosomal stress and mTORC1 inhibition.

Other Relevant Pathways

- **Antioxidant Response:** Trehalose can increase the expression of SQSTM1/p62, which promotes the nuclear translocation of NRF2, a master regulator of the antioxidant response. This leads to the upregulation of genes like HMOX1 and SOD1.
- **MAPK/AMPK Signaling:** In models of neurotoxicity, trehalose has been shown to reduce the stress-induced activation of JNK, p38 MAPK, and AMPK signaling pathways.
- **Selective Cancer Cell Interaction:** Trehalose monomyristate (TreC14) has been shown in simulations to interact preferentially with cancer cell membranes due to the presence of phosphatidylinositol (PI) and phosphatidylserine (PS) in the outer leaflet, leading to membrane curvature and tight contact. This suggests that **Trehalose C12** could also exhibit selective cytotoxicity, a crucial aspect for drug development.

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